

Norethisterone Enanthate: A Technical Guide to Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: Norethisterone enanthate

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Abstract

Norethisterone enanthate (NETE) is a long-acting, injectable progestin and a critical active pharmaceutical ingredient (API) in contraception and hormone therapy. Its efficacy and extended-release profile are intrinsically linked to its physicochemical characteristics, particularly its high lipophilicity and poor aqueous solubility. This technical guide provides an in-depth analysis of the core physicochemical properties and solubility profile of **norethisterone enanthate**, supported by detailed experimental protocols for their determination. All quantitative data is summarized for clarity, and key experimental workflows are visualized using Graphviz diagrams.

Core Physicochemical Properties

Norethisterone enanthate is a synthetic estrane steroid and the C17 β enanthate ester of norethisterone.^[1] It presents as a white to off-white or creamy white crystalline powder.^{[2][3][4]} A comprehensive summary of its fundamental physicochemical properties is presented in Table 1.

Table 1: Summary of Physicochemical Properties of **Norethisterone Enanthate**

Property	Value	Source(s)
IUPAC Name	[(8R,9S,10R,13S,14S,17R)-17-ethynyl-13-methyl-3-oxo-1,2,6,7,8,9,10,11,12,14,15,16-dodecahydrocyclopenta[a]phenanthren-17-yl] heptanoate	[5]
CAS Number	3836-23-5	[2][6]
Molecular Formula	C ₂₇ H ₃₈ O ₃	[3][5][6][7]
Molecular Weight	410.6 g/mol	[5][7]
Appearance	White to off-white crystalline powder	[2][3]
Melting Range	68-71 °C	[6]
XLogP3 (logP)	6.0	[7]
Hydrogen Bond Donors	0	[7]
Hydrogen Bond Acceptors	3	[7]
Rotatable Bond Count	8	[7]
Specific Optical Rotation	-10.0° to -15.0° (in dichloromethane)	[3]

Solubility Profile

The solubility of an API is a critical factor influencing its formulation, dissolution, and bioavailability. As a steroid ester, **norethisterone enanthate** is characterized by its lipophilicity, leading to poor solubility in aqueous media and high solubility in organic solvents. This property is fundamental to its use in long-acting oily depot injections.[8][9]

Table 2: Solubility Data for **Norethisterone Enanthate**

Solvent	Qualitative Solubility	Quantitative Solubility (at RT)	Source(s)
Water	Practically insoluble / Poorly soluble	-	[2] [3] [4]
Ethanol	Freely soluble / Readily dissolves	82 mg/mL	[2] [3] [4] [10]
Methanol	Freely soluble	-	[3] [4]
Acetone	Freely soluble	-	[3] [4]
Dimethyl Sulfoxide (DMSO)	Readily dissolves	82 mg/mL	[2] [10]
Dioxane	Freely soluble	-	[4]
Ether	Freely soluble	-	[4]
Light Petroleum	Slightly soluble	-	[4]

Experimental Protocols

Accurate determination of physicochemical properties is essential for quality control and formulation development.[\[11\]](#)[\[12\]](#) The following sections detail standard methodologies for characterizing key properties of **norethisterone enanthate**.

Determination of Melting Range (Capillary Method)

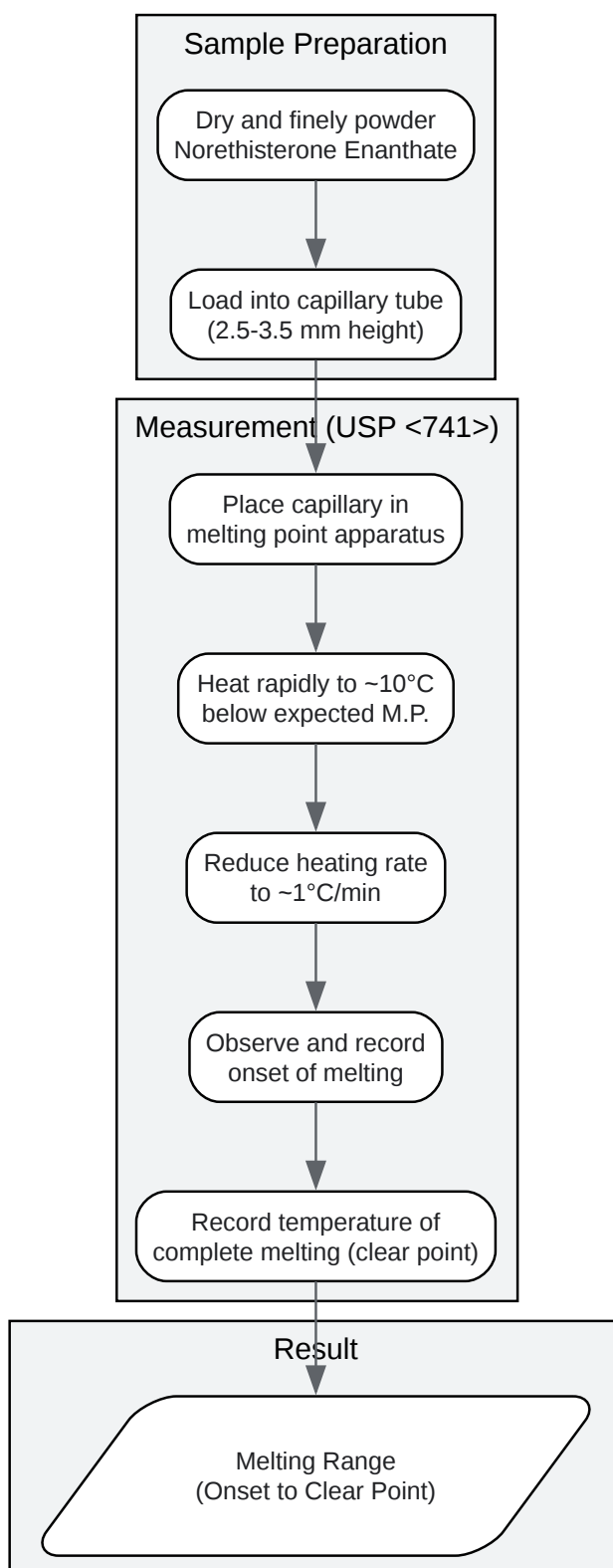
This protocol is based on the United States Pharmacopeia (USP) General Chapter <741>.[\[2\]](#)[\[5\]](#) [\[13\]](#) The melting range of a solid is the temperature range over which it transitions from a solid to a liquid. For a pure crystalline solid, this range is typically narrow.[\[14\]](#)[\[15\]](#)

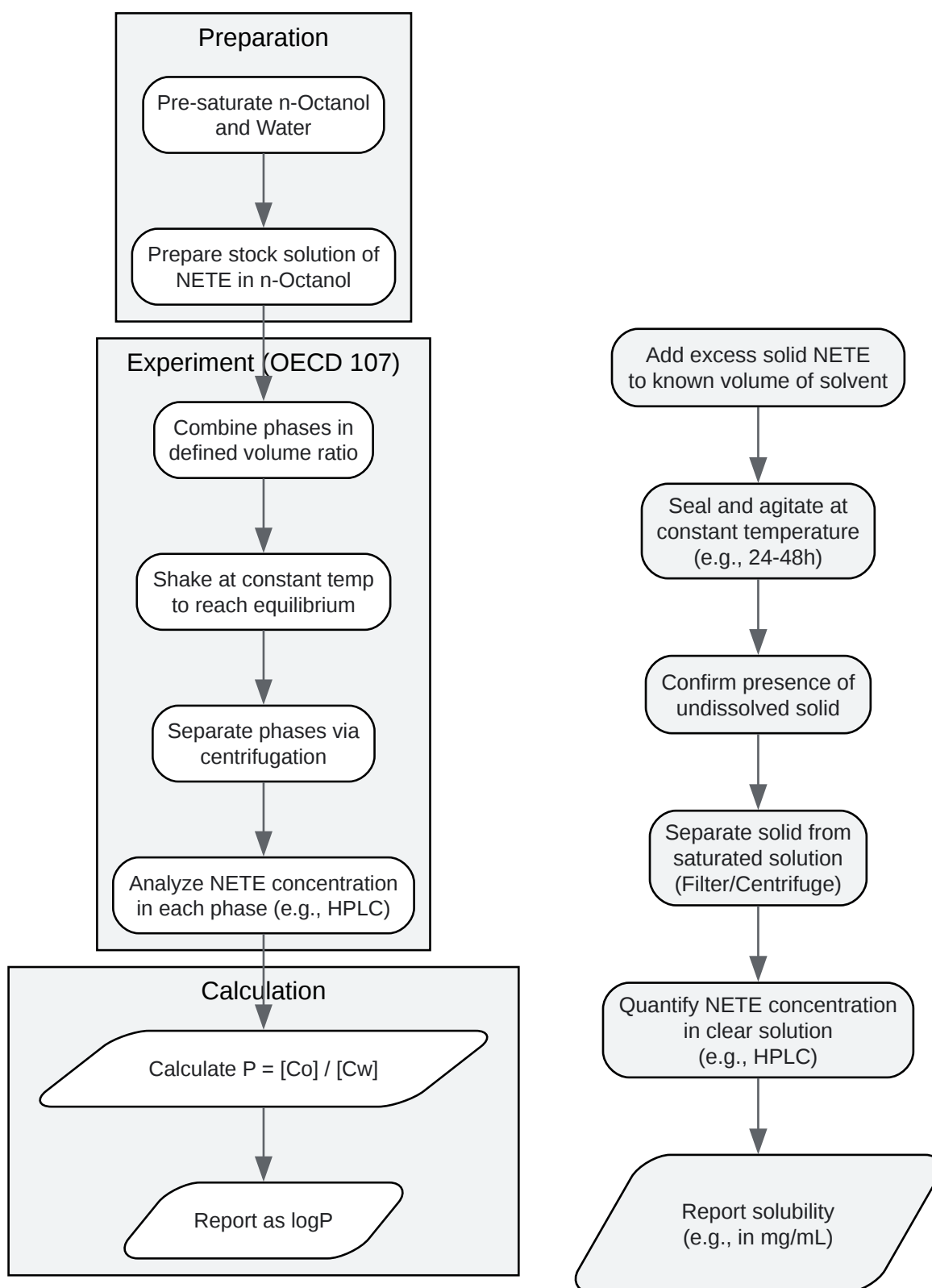
Apparatus:

- Melting point apparatus (e.g., heated metal block or oil bath).[\[15\]](#)
- Glass capillary tubes (0.8–1.2 mm internal diameter).[\[13\]](#)
- Accurate thermometer, calibrated with USP Melting Point Reference Standards.[\[2\]](#)

Procedure:

- Sample Preparation: Finely powder the dry **norethisterone enanthate** sample.
- Capillary Loading: Charge the capillary tube with the powdered sample to form a tightly packed column of 2.5–3.5 mm in height.[\[13\]](#)
- Heating: Place the capillary in the melting point apparatus. Heat the apparatus until the temperature is approximately 10°C below the expected melting point.
- Measurement: Reduce the heating rate to approximately 1°C per minute.[\[13\]](#)
- Record: Record the temperature at which the substance is first observed to collapse or form a visible liquid (onset) and the temperature at which it is completely melted (clear point). This range is the melting range.[\[13\]](#)





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